

In-Depth Technical Guide: 3,4-Diethyl-2,5-dimethyl-1H-pyrrole (Kryptopyrrole)

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Compound of Interest

Compound Name: 3,4-Diethyl-2,5-dimethyl-1H-pyrrole

Cat. No.: B8361161

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Diethyl-2,5-dimethyl-1H-pyrrole, commonly known as Kryptopyrrole, is a substituted pyrrole that has garnered significant interest in the biomedical field. Its chemical structure, characterized by a central pyrrole ring with ethyl and methyl substituents at the 3,4- and 2,5-positions respectively, contributes to its unique physicochemical and biological properties. This document provides a comprehensive overview of Kryptopyrrole, including its chemical and physical properties, a detailed synthesis protocol, and an exploration of its biological significance, particularly its association with the clinical condition known as Pyroluria.

Chemical and Physical Properties

Kryptopyrrole is a heterocyclic aromatic compound. Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	517-22-6	
Molecular Formula	C ₁₀ H ₁₇ N	
Molecular Weight	151.25 g/mol	
Boiling Point	197 °C (at 710 mmHg)	
Density	0.913 g/mL	
Refractive Index	1.496	
Melting Point	Not available	
Synonyms	Kryptopyrrole, 2,5-Dimethyl-3,4-diethyl-1H-pyrrole	

Synthesis of 3,4-Diethyl-2,5-dimethyl-1H-pyrrole (Kryptopyrrole)

The synthesis of Kryptopyrrole can be achieved through the Knorr pyrrole synthesis. A detailed experimental protocol, adapted from Organic Syntheses, is provided below. The Knorr synthesis involves the condensation of an α -amino-ketone with a β -ketoester.

Experimental Protocol: Knorr Synthesis of Kryptopyrrole

Materials:

- 3-Aminopentan-2-one
- Ethyl 3-oxopentanoate (Ethyl propionylacetate)
- Glacial acetic acid
- Sodium acetate
- Ethanol

- Diethyl ether
- Sodium sulfate (anhydrous)
- Hydrochloric acid (concentrated)
- Sodium bicarbonate

Procedure:

- Preparation of the β -ketoester enamine: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethyl 3-oxopentanoate in glacial acetic acid. Add an equimolar amount of 3-aminopentan-2-one to the solution.
- Reaction: Heat the mixture to reflux for 2-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into a beaker containing ice-water. Neutralize the solution with a saturated solution of sodium bicarbonate.
- Extraction: Extract the aqueous layer with diethyl ether (3 x 50 mL). Combine the organic layers and wash with brine.
- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation or column chromatography on silica gel using a hexane/ethyl acetate solvent system to yield pure **3,4-Diethyl-2,5-dimethyl-1H-pyrrole**.

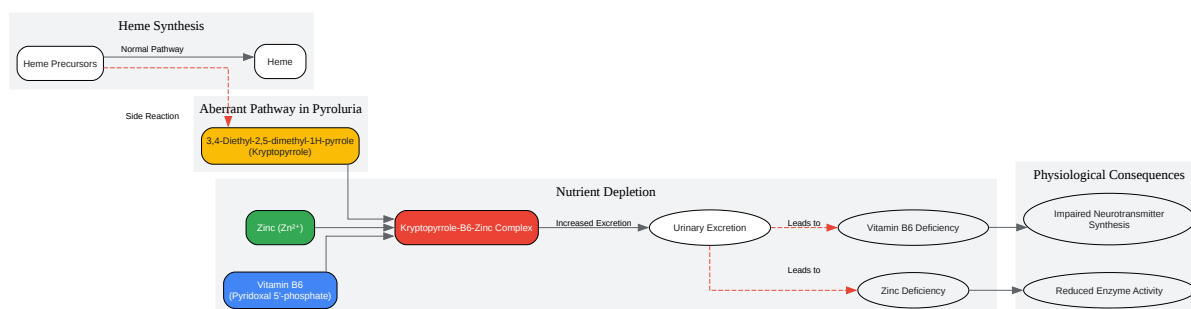
Biological Role and Signaling Pathway Involvement

Kryptopyrrole has been implicated in the pathobiology of a condition known as Pyroluria, or Kryptopyrroluria. This condition is characterized by the elevated urinary excretion of Kryptopyrrole. The proposed mechanism suggests that Kryptopyrrole, a byproduct of heme synthesis, binds to and promotes the excretion of pyridoxal 5'-phosphate (the active form of

vitamin B6) and zinc.[1] This leads to a functional deficiency of these two essential micronutrients.

Vitamin B6 and zinc are cofactors for numerous enzymes involved in various metabolic pathways, including neurotransmitter synthesis. A deficiency in these nutrients can, therefore, have significant physiological and neurological consequences.

Below is a diagram illustrating the proposed mechanism of Kryptopyrrole in inducing vitamin B6 and zinc deficiency.



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References

- 1. health-insight.co.uk [health-insight.co.uk]
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